

GSK2245035 Signaling via MyD88: An In-depth Technical Guide

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Compound of Interest

Compound Name: GSK2245035 maleate

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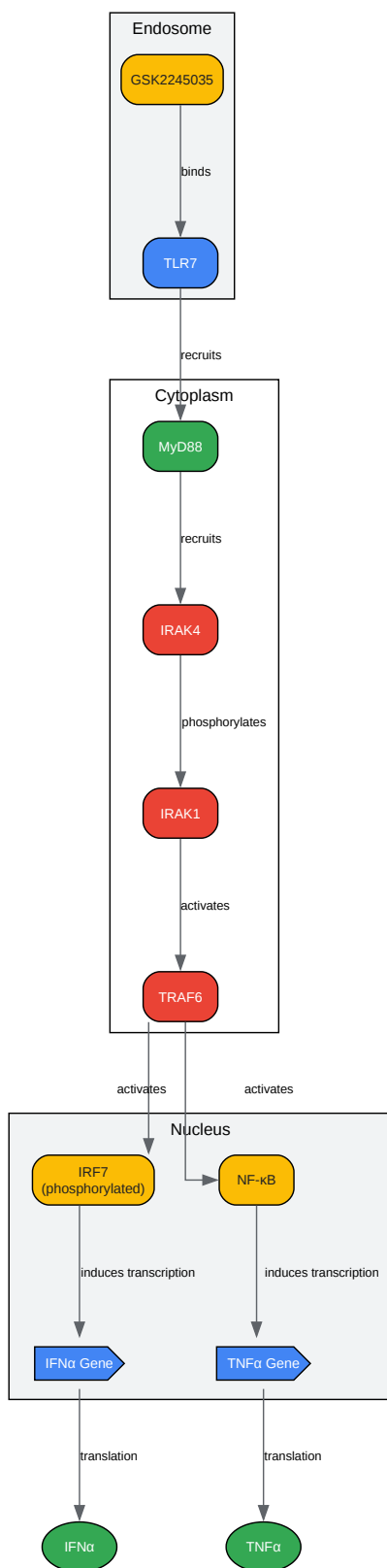
This technical guide provides a comprehensive overview of the signaling pathway of GSK2245035, a selective Toll-like receptor 7 (TLR7) agonist, with a focus on its interaction with the myeloid differentiation primary response 88 (MyD88) adaptor protein. This document includes a summary of quantitative data, detailed experimental methodologies for key assays, and visualizations of the signaling pathway and experimental workflows.

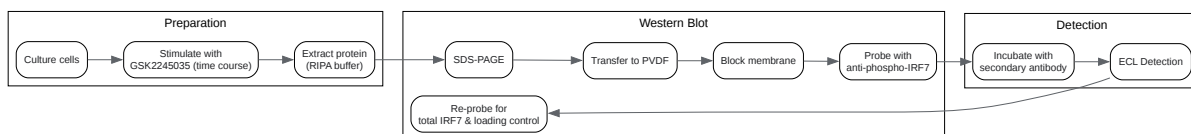
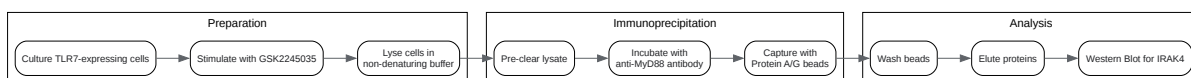
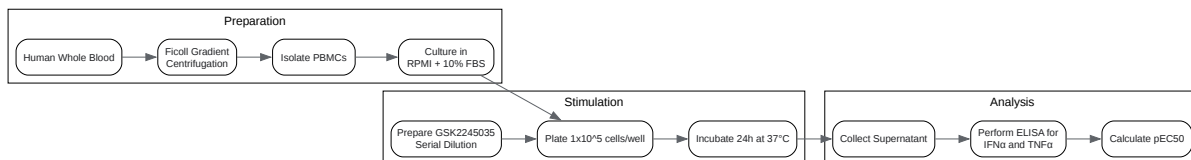
Core Signaling Pathway: GSK2245035 and MyD88

GSK2245035 is a small molecule agonist of TLR7, a key receptor in the innate immune system. Upon binding to TLR7 within the endosome of immune cells, particularly plasmacytoid dendritic cells (pDCs), GSK2245035 initiates a signaling cascade that is critically dependent on the MyD88 adaptor protein. This pathway ultimately leads to the production of type I interferons (IFNs), such as IFN- α , and pro-inflammatory cytokines, including tumor necrosis factor- α (TNF- α).

The activation of TLR7 by GSK2245035 triggers the recruitment of MyD88 to the receptor's Toll-interleukin 1 receptor (TIR) domain. MyD88, in turn, recruits members of the interleukin-1 receptor-associated kinase (IRAK) family, specifically IRAK1 and IRAK4. This leads to the formation of a protein complex known as the Myddosome. Within this complex, IRAK4 phosphorylates and activates IRAK1. Activated IRAK1 then interacts with TNF receptor-associated factor 6 (TRAF6), an E3 ubiquitin ligase. This interaction facilitates the activation of downstream transcription factors, primarily interferon regulatory factor 7 (IRF7) and nuclear

factor-kappa B (NF- κ B), which are responsible for the transcription of type I IFNs and pro-inflammatory cytokines, respectively.





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